An In-depth Technical Guide to the Scope of CDAP in Organic Synthesis

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Compound of Interest

Compound Name:	*CDAP*
CAS No.:	*59016-56-7*
Cat. No.:	*B1242809*

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Abstract

1-Chloro-N,N-dimethyl-1H-cyclopropa[b]quinoline-7-amine, commonly known as **CDAP**, is a highly efficient cyanylating reagent that has found a significant niche in the field of bioconjugation chemistry. Its primary and most extensively documented application lies in the activation of polysaccharides for the synthesis of glycoconjugate vaccines. This guide provides a comprehensive overview of the core applications of **CDAP**, with a detailed focus on its mechanism of action, experimental protocols for polysaccharide activation and conjugation, and quantitative data from relevant studies. While its utility in broader organic synthesis, such as general amide and ester formation or macrolactonization, is not well-documented in scientific literature, this guide will also explore the theoretical potential and limitations of **CDAP** in these areas based on its known reactivity.

Core Principles and Mechanism of Action

CDAP serves as a potent activating agent, primarily for hydroxyl groups, facilitating their subsequent reaction with nucleophiles. The mechanism of **CDAP** activation is a multi-step

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process that is highly dependent on pH.

The process begins with the reaction of **CDAP** with a hydroxyl group on a substrate, such as a polysaccharide, to form a highly reactive cyanate ester intermediate. This intermediate is susceptible to nucleophilic attack. The reaction releases 4-dimethylaminopyridine (DMAP) as a byproduct. The stability of both **CDAP** and the activated intermediate is pH-sensitive, with hydrolysis being a competing reaction, particularly at higher pH values.[1][2]

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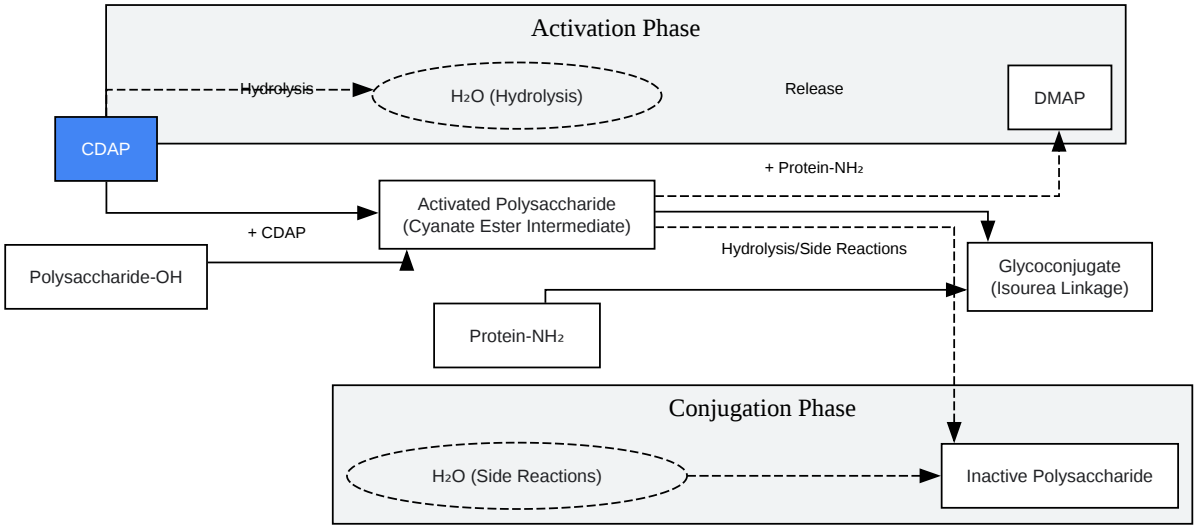

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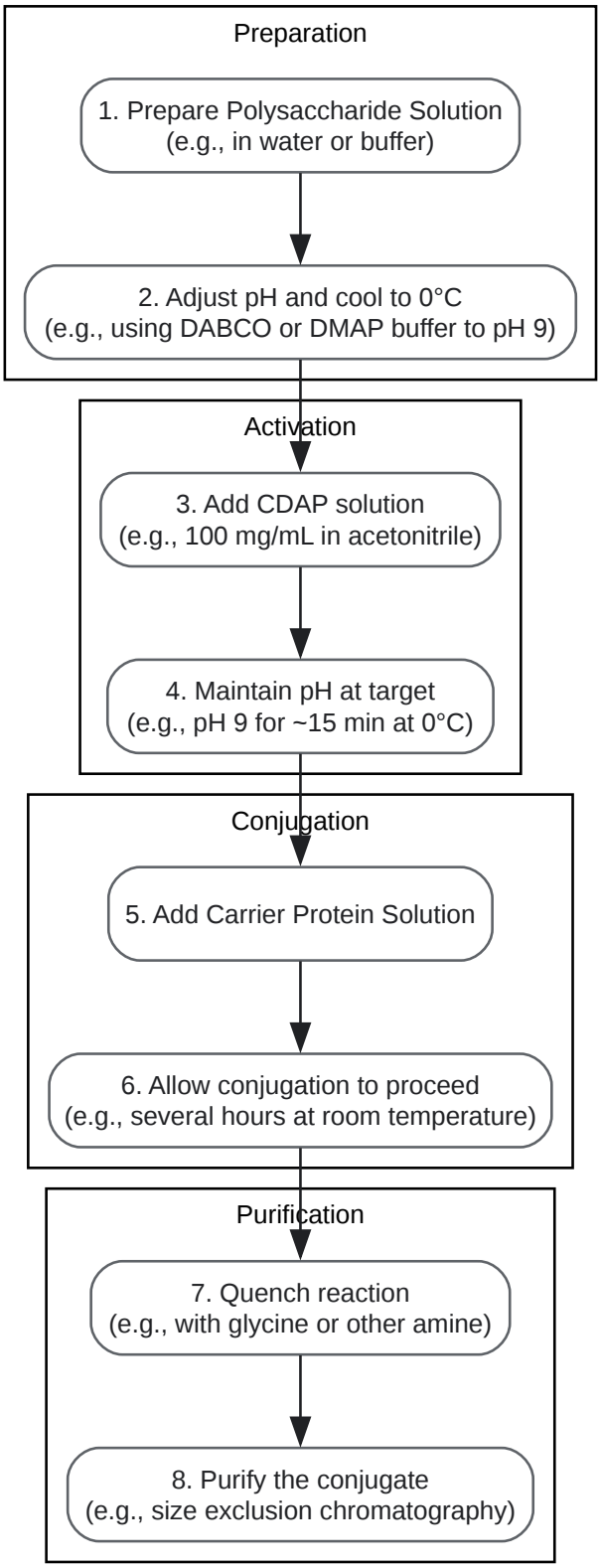

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